

An In-depth Technical Guide to the Physical Properties of CFC-112a

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Compound of Interest

Compound Name: 1,1,1,2-Tetrachloro-2,2-difluoroethane

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Introduction

1,1,1,2-Tetrachloro-2,2-difluoroethane, commonly known as CFC-112a or R-112a, is a chlorofluorocarbon (CFC) with the chemical formula $\text{CCl}_3\text{CClF}_2$. As a member of the Freon group of compounds, it has historically seen use as a refrigerant, solvent, and chemical intermediate.[1][2] However, due to its significant environmental impact as an ozone-depleting substance, its production and use have been heavily restricted under international agreements such as the Montreal Protocol.[3][4] Despite these restrictions, CFC-112a remains a compound of interest for atmospheric monitoring and research into the environmental fate of legacy chemicals.[2][3] This guide provides a comprehensive overview of the core physical properties of CFC-112a, intended to support ongoing research and development efforts that may involve this compound, particularly in the context of analytical standard development, environmental monitoring, and toxicological studies.

CFC-112a is an asymmetric isomer of tetrachlorodifluoroethane, distinguishing it from its symmetric counterpart, CFC-112 (1,1,2,2-tetrachloro-1,2-difluoroethane).[5][6] At room temperature, CFC-112a presents as a colorless solid with a faint, ether-like odor.[1][7] Its physical state is notably dependent on temperature, transitioning to a liquid above its melting point.[1] The compound is non-combustible but can decompose at high temperatures to

produce hazardous substances such as hydrogen chloride, hydrogen fluoride, and phosgene.

[4][8]

Core Physical Properties of CFC-112a

A comprehensive summary of the key physical properties of CFC-112a is presented in the table below. This data has been compiled from various authoritative sources and represents the most current and reliable information available.

Property	Value	Units	Source(s)
Molecular Formula	C ₂ Cl ₄ F ₂	[5][9]	
Molecular Weight	203.82	g/mol	[1][5]
CAS Number	76-11-9	[5]	
Appearance	Colorless solid with a slight, ether-like odor	[1][7]	
Melting Point	25 to 40.6	°C	[1][5][10]
Boiling Point	91 to 91.5	°C	[1][5][11]
Density	1.65	g/mL at 25°C	[1][5]
Vapor Pressure	40	mmHg at 20°C	[1][7][8]
Water Solubility	100	mg/L	[1]
Solubility in other solvents	Soluble in alcohol, ether, and chloroform	[10][12]	
Ozone Depletion Potential (ODP)	0.88	[2]	
Atmospheric Lifetime	44	years	[2][5]
Radiative Efficiency	0.25	Wm ⁻² ppb ⁻¹	[5]

Experimental Determination of Physical Properties

The accurate determination of the physical properties of a compound like CFC-112a is fundamental to its characterization and understanding its behavior in various applications and environmental systems. The following section outlines the standard experimental protocols for measuring key physical parameters, emphasizing the rationale behind the methodological choices.

Melting Point Determination

The melting point of CFC-112a is a critical parameter for its handling and storage. Given its melting range around room temperature, precise measurement is essential.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small amount of solid CFC-112a is finely powdered and packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus with a controlled heating block and a viewing lens is used.
- **Procedure:** The capillary tube is placed in the heating block, and the temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last solid particle melts are recorded as the melting range.

Causality behind Experimental Choices: The capillary method is chosen for its accuracy, small sample requirement, and the ability to observe the melting process clearly. A slow heating rate is crucial to ensure thermal equilibrium between the sample and the thermometer, providing a more accurate melting range.

Boiling Point Determination

The boiling point is a key indicator of the volatility of CFC-112a.

Methodology: Distillation Method

- **Apparatus:** A standard distillation apparatus is assembled, consisting of a distillation flask, a condenser, a thermometer, and a receiving flask.

- Procedure: A sample of liquid CFC-112a is placed in the distillation flask with a few boiling chips to ensure smooth boiling. The flask is heated gently.
- Observation: The temperature is recorded when the liquid begins to boil and a stable temperature is reached at which the vapor and liquid are in equilibrium. This temperature is the boiling point at the recorded atmospheric pressure.
- Pressure Correction: The observed boiling point is corrected to standard pressure (760 mmHg) using a nomograph or the Clausius-Clapeyron equation if the measurement is not performed at sea level.

Causality behind Experimental Choices: The distillation method provides a direct and accurate measurement of the boiling point under controlled conditions. The use of boiling chips prevents bumping and ensures a steady boiling process, leading to a more precise temperature reading.

Density Measurement

The density of CFC-112a is an important property for solvent applications and for understanding its environmental transport.

Methodology: Pycnometer Method

- Apparatus: A pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is used.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
 - The pycnometer is dried and filled with liquid CFC-112a (at a temperature above its melting point) and weighed.
- Calculation: The density is calculated by dividing the mass of the CFC-112a by the volume of the pycnometer.

Causality behind Experimental Choices: The pycnometer method is a highly accurate technique for determining the density of liquids. By using a precisely known volume, it minimizes measurement errors. Temperature control is critical as density is temperature-dependent.

Interrelation of Physical Properties

The physical properties of CFC-112a are interconnected and influence its overall behavior. The following diagram illustrates these relationships.



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Caption: Interrelationships of CFC-112a's physical properties.

Environmental Impact and Safety Considerations

CFC-112a is a potent ozone-depleting substance with an ODP of 0.88, indicating its significant potential to damage the stratospheric ozone layer.[2] Its long atmospheric lifetime of 44 years allows it to persist in the atmosphere and contribute to ozone depletion over extended periods.[2][5] While its direct global warming potential (GWP) is not as frequently cited as its ODP, all CFCs are potent greenhouse gases.[13][14]

From a safety perspective, CFC-112a is considered to have low acute toxicity, but inhalation of high concentrations can cause central nervous system depression, leading to dizziness, headache, and confusion.[8] It is also an irritant to the skin and eyes.[15] Due to its environmental hazards and potential health effects, handling of CFC-112a should be conducted in a well-ventilated area with appropriate personal protective equipment.

Conclusion

This technical guide has provided a detailed overview of the physical properties of CFC-112a, offering valuable data for researchers and professionals in relevant fields. The information presented, from fundamental constants to experimental methodologies and environmental impact, underscores the importance of a thorough understanding of this compound. While its use is now rightly restricted, the study of CFC-112a remains crucial for environmental science and for the development of safer, more sustainable chemical alternatives.

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